

# L-Threoninol: An In-depth Technical Guide to its Solubility Characteristics

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This technical guide provides a comprehensive overview of the solubility of **L-Threoninol**. Due to the limited availability of quantitative solubility data for **L-Threoninol** in publicly accessible literature, this document presents the available qualitative information for **L-Threoninol** and detailed quantitative data and experimental protocols for its parent compound, L-Threonine. The structural similarity between the two compounds, with **L-Threoninol** being the reduced alcohol form of the amino acid L-Threonine, makes this data a valuable reference point for researchers.

## Introduction to L-Threoninol

**L-Threoninol**, with the chemical formula  $C_4H_{11}NO_2$ , is a chiral amino alcohol derived from the reduction of the carboxylic acid group of L-Threonine. This structural modification from a zwitterionic amino acid to a polar, neutral molecule significantly alters its physicochemical properties, including its solubility in various solvents. While **L-Threoninol** is qualitatively described as being soluble in water, specific quantitative data remains scarce.

## Solubility Data

### L-Threoninol

Qualitative assessments indicate that **L-Threoninol** is soluble in water. One source also notes its specific rotation is measured in ethanol, which implies at least some degree of solubility in

this solvent. However, precise quantitative solubility values in a range of solvents are not readily available in scientific literature.

## L-Threonine: A Reference for Solubility Behavior

Given the absence of extensive quantitative data for **L-Threoninol**, the solubility of its precursor, L-Threonine, is presented here as a comparative reference. It is important to note that the presence of the highly polar carboxylic acid and amino groups in L-Threonine results in zwitterionic character in neutral solutions, which influences its solubility profile. The reduction of the carboxyl group to a primary alcohol in **L-Threoninol** is expected to decrease its polarity and may lead to different solubility behavior, particularly in non-polar organic solvents.

Table 1: Quantitative Solubility of L-Threonine in Water at Various Temperatures

Temperature (°C)	Solubility ( g/100 mL)
25	20.5[1]
30	10.6[2]
52	14.1[2]
61	19.0[2]

Table 2: Solubility of L-Threonine in Various Solvents at Room Temperature

Solvent	Solubility	Reference
Water	90 g/L (20 °C)	[1]
Formic Acid	Freely Soluble	[3]
Ethanol (95%)	Practically Insoluble	[3]
Ethanol	Insoluble	[4]
Diethyl Ether	Practically Insoluble	[3]
Chloroform	Insoluble	[1]
DMSO	Insoluble	[5]

## Experimental Protocols for Solubility Determination

While specific protocols for **L-Threoninol** are not detailed in the literature, standard methods for determining the solubility of amino acids and related compounds are well-established. The following protocols are widely applicable.

### Gravimetric Method (Shake-Flask)

The shake-flask method is a reliable technique for determining equilibrium solubility.[\[6\]](#)

Protocol:

- **Preparation:** An excess amount of the solid compound (**L-Threoninol**) is added to a known volume of the solvent in a sealed vial or flask.
- **Equilibration:** The mixture is agitated in a constant temperature bath for a prolonged period (e.g., 24-72 hours) to ensure equilibrium is reached.[\[7\]](#)
- **Separation:** The suspension is allowed to settle, and the supernatant is carefully separated from the undissolved solid by centrifugation and/or filtration through a fine-pore filter (e.g., 0.22  $\mu\text{m}$ ).[\[7\]](#)
- **Quantification:** A precise volume of the clear, saturated filtrate is transferred to a pre-weighed container.
- **Evaporation:** The solvent is evaporated to dryness under controlled conditions (e.g., in a drying oven at a temperature below the compound's decomposition point).[\[8\]](#)
- **Weighing:** The container with the dried solute is weighed, and the mass of the dissolved solid is determined.
- **Calculation:** The solubility is calculated and expressed as g/100 mL or other appropriate units.

### High-Performance Liquid Chromatography (HPLC) Method

HPLC is a sensitive and specific method for determining solubility, especially for compounds with low solubility or when analyzing complex mixtures.[6][9]

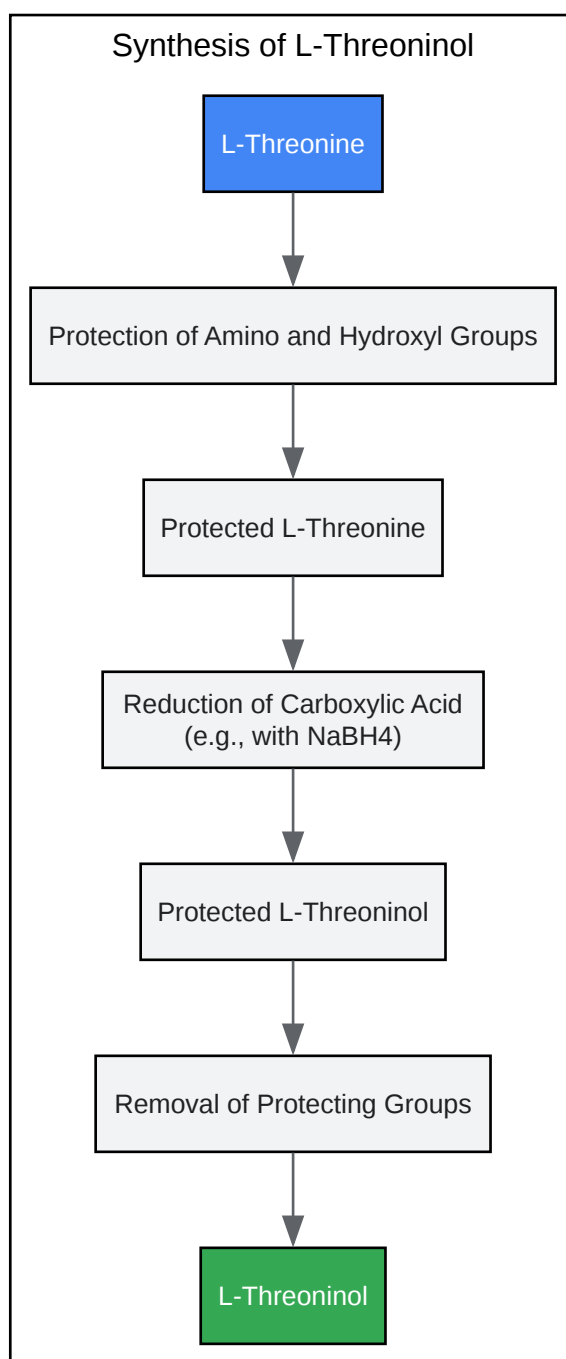
Protocol:

- **Equilibration and Separation:** Follow steps 1-3 of the Gravimetric Method.
- **Sample Preparation:** The clear, saturated filtrate is diluted with a suitable solvent to a concentration within the linear range of the HPLC detector.
- **Calibration:** A series of standard solutions of the compound with known concentrations are prepared and analyzed to create a calibration curve.
- **Analysis:** The diluted sample is injected into the HPLC system, and the peak area corresponding to the compound is measured.
- **Calculation:** The concentration of the compound in the saturated solution is determined from the calibration curve, and the solubility is calculated.

## Visualizations

### Synthesis of L-Threoninol from L-Threonine

The following diagram illustrates a common synthetic pathway for producing **L-Threoninol** from L-Threonine, as described in patent literature. This process typically involves the protection of functional groups, reduction of the carboxylic acid, and subsequent deprotection.

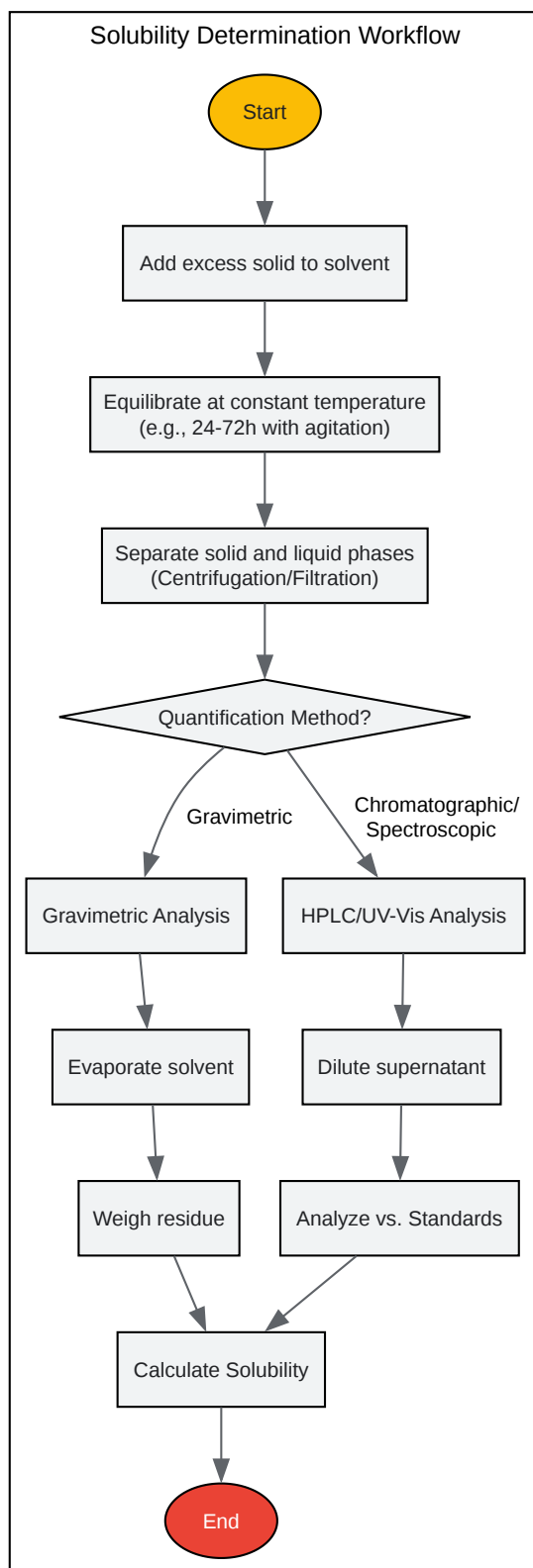


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Caption: Synthetic pathway of **L-Threoninol** from L-Threonine.

## Experimental Workflow for Solubility Determination

The diagram below outlines a general experimental workflow for determining the solubility of a solid compound in a solvent using the shake-flask method followed by analytical quantification.



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Caption: General workflow for solubility determination.

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